

3-propylhexan-2-one CAS number and physical constants

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Compound of Interest

Compound Name: 3-propylhexan-2-one

Cat. No.: B6264506

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In-Depth Technical Guide: 3-propylhexan-2-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **3-propylhexan-2-one**, including its CAS number and key physical constants. It also outlines a known synthetic route and provides relevant spectroscopic data for characterization.

Core Chemical Information

Chemical Name: **3-propylhexan-2-one** CAS Number: 40239-27-8 Molecular Formula: $C_9H_{18}O$ [1] Molecular Weight: 142.24 g/mol [2]

Physical and Chemical Properties

The following table summarizes the key physical and chemical constants for **3-propylhexan-2-one**. Please note that some values are experimentally determined while others are computed estimates.

Property	Value	Source
CAS Number	40239-27-8	PubChem[2]
Molecular Formula	C ₉ H ₁₈ O	LookChem[1]
Molecular Weight	142.24 g/mol	PubChem[2]
Boiling Point	174-176 °C	Guidechem
Density	0.817 g/cm ³ at 25 °C	Guidechem
Melting Point	Not available (experimental)	-
Water Solubility	Not available (experimental)	-
XLogP3-AA	2.8	PubChem (Computed)[2]

Synthesis Protocol

A multi-step synthesis for **3-propylhexan-2-one** was reported by Heilmann, R. et al. in the Bulletin de la Societe Chimique de France in 1961.[3] The synthesis originates from 4-ethynyl-4-heptanol and proceeds through a series of reactions. While a detailed experimental protocol from the original publication is not readily available, the key transformations are outlined below.

Starting Material: 4-ethynyl-4-heptanol

Reaction Steps:

- **Hydration of the Alkyne:** The ethynyl group of the starting material is hydrated using mercuric oxide (HgO) in the presence of sulfuric acid (H₂SO₄). This step likely forms an intermediate enol which tautomerizes to the corresponding methyl ketone.
- **Sulfonation:** The resulting intermediate is treated with sulfur trioxide (SO₃) in sulfuric acid (H₂SO₄). The exact purpose of this step in the overall synthesis to the target molecule is not immediately clear from the available information and may involve the formation of a sulfonate intermediate or a rearrangement.
- **Reduction:** The product from the sulfonation step is then subjected to catalytic hydrogenation using platinum dioxide (PtO₂) as a catalyst in an ethanol solvent. This reduction step yields

the final product, **3-propylhexan-2-one**.

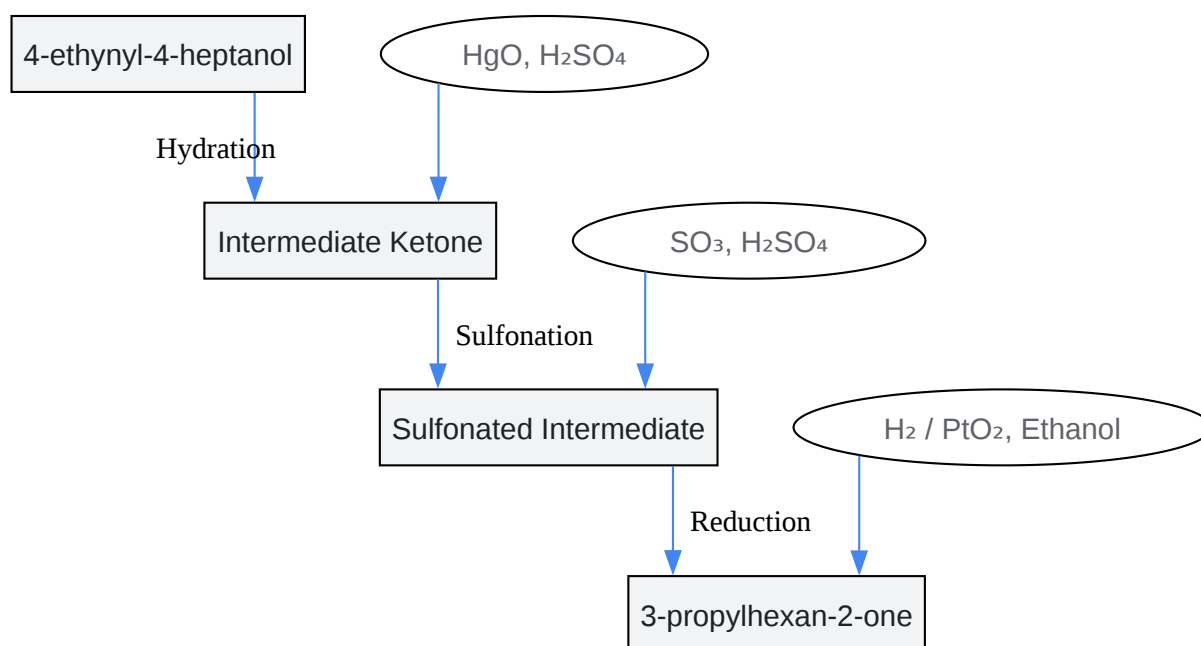
Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **3-propylhexan-2-one**.

- ^{13}C NMR Spectroscopy:** A ^{13}C NMR spectrum for **3-propylhexan-2-one** is available in the Wiley-VCH database.[2] While the full spectrum requires access to the database, this confirms that the compound has been characterized by this method.
- ^1H NMR, IR, and Mass Spectrometry:** Detailed experimental spectra for ^1H NMR, Infrared (IR), and Mass Spectrometry of **3-propylhexan-2-one** are not readily available in the public domain.

Visualized Synthesis Workflow

The following diagram illustrates the synthetic pathway for **3-propylhexan-2-one** as described by Heilmann et al.



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Caption: Synthesis workflow for **3-propylhexan-2-one**.

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References

- 1. 3-propylhexan-2-one | lookchem [lookchem.com]
- 2. 3-Propyl-2-hexanone | C₉H₁₈O | CID 23268789 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3-propylhexan-2-one synthesis - chemicalbook [chemicalbook.com]
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